

Essential Safety and Disposal Procedures for GSK2593074A

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Compound of Interest

Compound Name: GSK2593074A

Cat. No.: B15585382

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This document provides crucial safety, handling, and disposal information for the research compound **GSK2593074A**, a dual inhibitor of Receptor-Interacting Protein Kinase 1 (RIPK1) and RIPK3. Adherence to these guidelines is essential for ensuring laboratory safety and environmental protection.

I. Quantitative Data Summary

For ease of reference, the following table summarizes key quantitative information for **GSK2593074A**.

Parameter	Value	Source(s)
Storage Temperature (Powder)	-20°C for up to 3 years	[1]
Storage Temperature (In Solvent)	-80°C for up to 1 year	[1]
Molecular Weight	465.575 g/mol	[2]
Solubility in DMSO	≥ 41.67 mg/mL (89.5 mM)	[1]
In Vivo Formulation Solubility	2 mg/mL (4.3 mM) in 10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	[1]

II. Proper Disposal Procedures for GSK2593074A

As a research chemical, **GSK2593074A** and its associated waste must be treated as hazardous chemical waste. Disposal should always comply with local, state, and federal regulations.

Step 1: Identification and Segregation

- Clearly label all waste containers with "Hazardous Waste" and the full chemical name, "**GSK2593074A**".[2][3]
- Segregate **GSK2593074A** waste from other laboratory waste streams to avoid accidental reactions.[4][5] Incompatible materials should be stored separately.

Step 2: Waste Collection

- Solid Waste: Collect unused or expired **GSK2593074A** powder in a designated, sealed, and clearly labeled hazardous waste container. Contaminated personal protective equipment (PPE), such as gloves and lab coats, should also be disposed of as solid hazardous waste.
- Liquid Waste:
 - Collect solutions containing **GSK2593074A** in a compatible, leak-proof container. Given its solubility in DMSO, a common solvent, ensure the waste container is appropriate for

organic solvent waste.[1]

- Do not dispose of liquid waste containing **GSK2593074A** down the drain.[2]
- Segregate halogenated and non-halogenated solvent waste if required by your institution's waste management program.[5]
- Sharps Waste: Needles, syringes, or other sharps contaminated with **GSK2593074A** must be disposed of in a designated sharps container.

Step 3: Storage of Waste

- Store waste containers in a well-ventilated, designated satellite accumulation area.
- Keep waste containers securely closed except when adding waste.[2]

Step 4: Final Disposal

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[3][4]

III. Experimental Protocols and Workflows

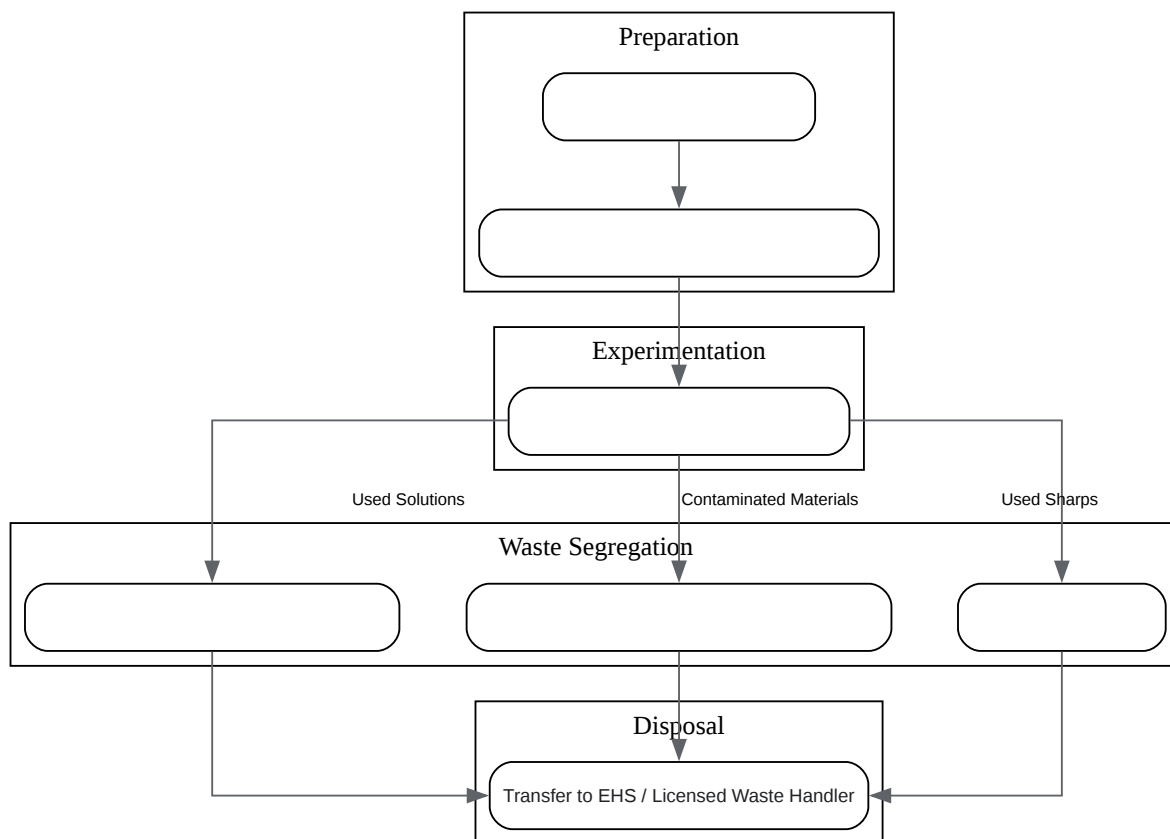
A. Preparation of a 2 mg/mL Solution for In Vivo Studies

This protocol is adapted from information provided by chemical suppliers for animal studies.[1]

- Prepare a stock solution of **GSK2593074A** in DMSO.
- In a sterile tube, combine the appropriate volume of the DMSO stock solution with PEG300.
- Add Tween 80 to the mixture and mix thoroughly.
- Add saline to reach the final desired volume and concentration.
- Sonication may be required to achieve full dissolution.[1]

B. General Experimental Workflow and Disposal

The following diagram illustrates a typical workflow from compound handling to final waste disposal.



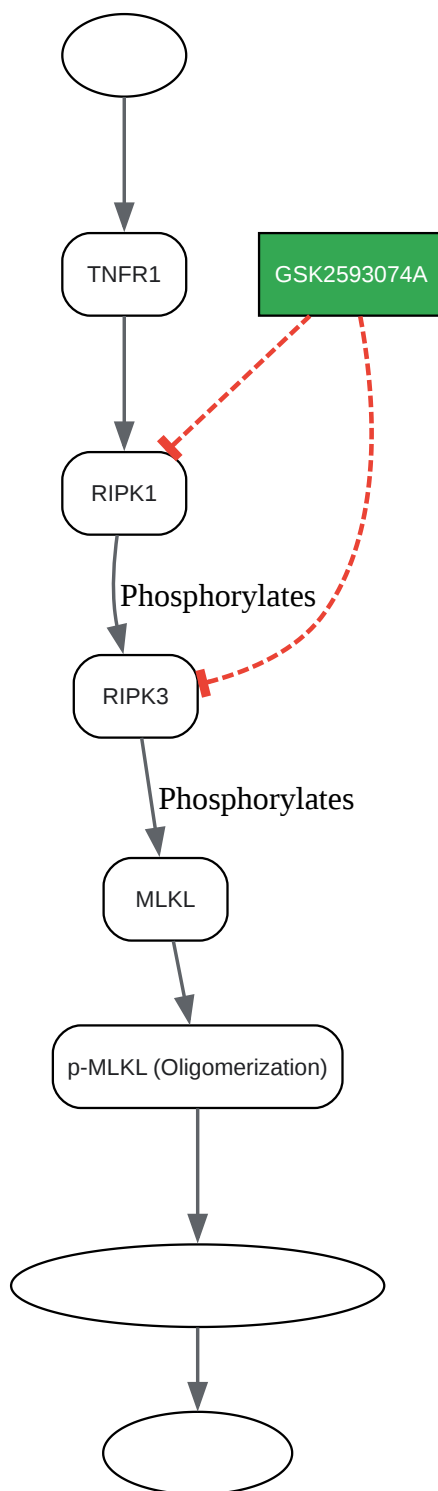
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Caption: Experimental workflow for **GSK2593074A** from preparation to disposal.

IV. Signaling Pathway of GSK2593074A

GSK2593074A is an inhibitor of necroptosis, a form of programmed cell death. It functions by dually targeting RIPK1 and RIPK3.[6][7]

The diagram below illustrates the necroptosis signaling pathway and the points of inhibition by **GSK2593074A**.



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Caption: **GSK2593074A** inhibits necroptosis by targeting RIPK1 and RIPK3.

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